

Essential Safety and Disposal Procedures for PF-06672131

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Compound of Interest

Compound Name: PF-06672131

CAS No.: 1621002-27-4

Cat. No.: B12045089

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Disclaimer: No specific Safety Data Sheet (SDS) for **PF-06672131** was publicly available at the time of this writing. The following guidance is based on the known chemical properties and hazard classifications of **PF-06672131** as a selective EGFR kinase inhibitor and should be supplemented by a thorough risk assessment by qualified personnel in your facility. Always adhere to your institution's and local regulations for hazardous waste disposal.

PF-06672131 is a selective epidermal growth factor receptor (EGFR) kinase inhibitor. It is classified as a combustible solid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Proper handling and disposal are crucial to ensure personnel safety and environmental protection.

Hazard Identification and Data Presentation

The known hazard classifications for **PF-06672131** are summarized in the table below.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

When handling **PF-06672131**, appropriate personal protective equipment must be worn. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If handling the powder outside of a certified fume hood or in a way that may generate dust, a NIOSH-approved respirator is recommended.

Step-by-Step Disposal Procedures

1. Waste Segregation and Collection:

- All waste materials contaminated with **PF-06672131**, including unused product, contaminated labware (e.g., pipette tips, vials), and personal protective equipment, should be collected in a designated hazardous waste container.
- The container must be made of a compatible material, be in good condition, and have a secure lid.^[2]
- The container should be clearly labeled as "Hazardous Waste" and include the full chemical name "**PF-06672131**" and a description of its hazards (e.g., "Toxic," "Irritant").

2. Spill Management:

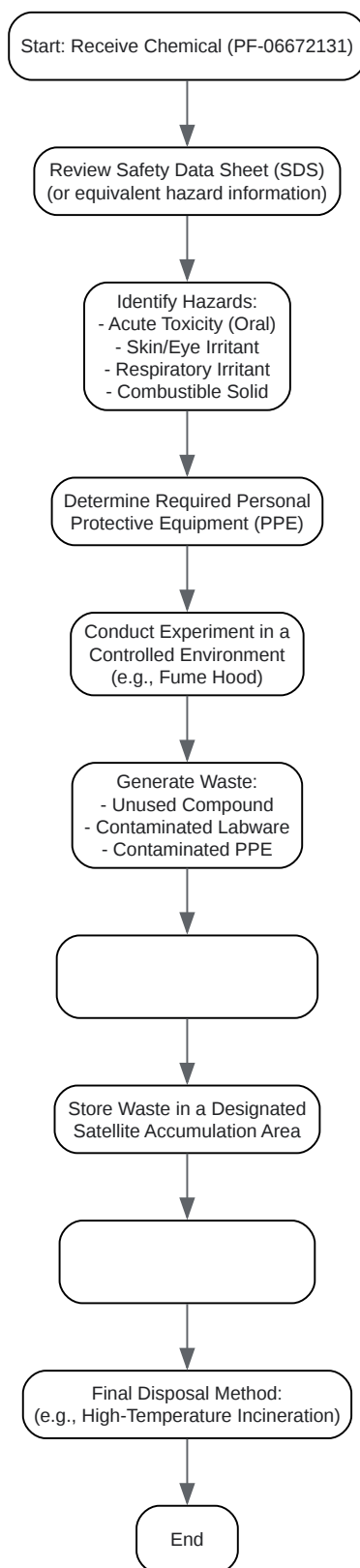
- In the event of a spill, evacuate the immediate area if necessary.
- Wear the appropriate PPE as described above.
- For small powder spills, carefully cover the spill with an absorbent material to avoid generating dust. Gently sweep the material into a designated hazardous waste container.
- For liquid spills (if the compound is in solution), absorb the spill with an inert material (e.g., vermiculite, sand) and place it in the hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.

3. Final Disposal:

- **PF-06672131** waste should be disposed of through your institution's hazardous waste management program.[\[3\]](#)
- Do not dispose of **PF-06672131** down the drain or in the regular trash.[\[4\]](#)
- The primary method of disposal for this type of compound is typically high-temperature incineration by a licensed hazardous waste disposal facility.

Experimental Workflow and Disposal Decision Process

The following diagram illustrates a general workflow for the handling and disposal of a laboratory chemical like **PF-06672131**.



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Caption: General workflow for the safe handling and disposal of **PF-06672131**.

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References

- [1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](#)
- [2. myusf.usfca.edu \[myusf.usfca.edu\]](#)
- [3. vumc.org \[vumc.org\]](#)
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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for PF-06672131]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12045089/docs#essential-safety-and-disposal-procedures-for-pf-06672131\]](https://www.benchchem.com/product/b12045089/docs#essential-safety-and-disposal-procedures-for-pf-06672131)

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